

Synonyms for "Diallyl 2,2'-oxydiethyl dicarbonate" like allyl diglycol carbonate

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Compound of Interest

Compound Name: *Diallyl 2,2'-oxydiethyl dicarbonate*

Cat. No.: *B1669595*

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An In-depth Technical Guide to **Diallyl 2,2'-oxydiethyl dicarbonate**

This technical guide provides a comprehensive overview of **Diallyl 2,2'-oxydiethyl dicarbonate**, a monomer crucial for various advanced material applications. The content is tailored for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identity, properties, synthesis, and polymerization, with a focus on its relevance in scientific research and development.

Chemical Identity and Synonyms

Diallyl 2,2'-oxydiethyl dicarbonate is an organic compound known by a variety of names in scientific literature and commercial applications.^{[1][2]} Its widespread use in the production of optical lenses has led to the common use of trade names and abbreviations.^{[3][4]}

Identifier Type	Identifier
IUPAC Name	2-(2-prop-2-enoxycarbonyloxyethoxy)ethyl prop-2-enyl carbonate[2]
CAS Number	142-22-3[2][5][6]
Molecular Formula	C ₁₂ H ₁₈ O ₇ [5][7]
Common Synonyms	Allyl diglycol carbonate (ADC)[2][6][8], Diethylene glycol bis(allyl carbonate)[2][3][7], Diallyl glycol carbonate[2]
Commercial Names	CR-39®[3][7], Nouryset 200[2][8], Tastrak[5][6]
Other Names	Carbonic acid, oxydiethylene diallyl ester[2][8], 2,5,8,10-Tetraoxatridec-12-enoic acid, 9-oxo-, 2-propenyl ester[2][9]

Physicochemical Properties

Diallyl 2,2'-oxydiethyl dicarbonate is a colorless or pale yellow liquid at room temperature.[1] It is a combustible compound incompatible with strong oxidizing agents.[5][7][10] The following table summarizes its key quantitative properties.

Property	Value
Molar Mass	274.27 g/mol [5][7][10]
Density	1.15 g/mL at 25 °C[5][7][10]
Melting Point	-4 °C[5][6][7]
Boiling Point	161 °C at 2 mm Hg[5][7][10]
Refractive Index (n _D ²⁰)	1.451[5][7]
Flash Point	>230 °F (>110 °C)[5][7]
Water Solubility	2.36 g/L at 20 °C[7][10]
Vapor Pressure	0.009 Pa at 25 °C[5][7]

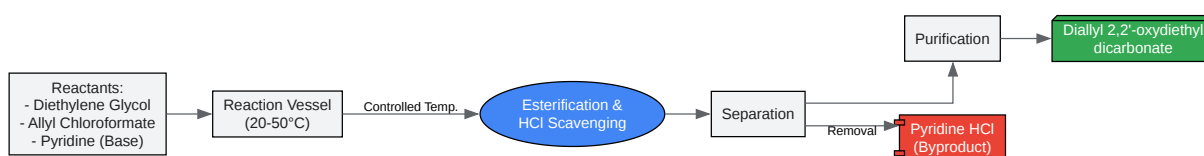
Experimental Protocols

Industrial Synthesis

The primary industrial method for producing **Diallyl 2,2'-oxydiethyl dicarbonate** is through the esterification of diethylene glycol with allyl chloroformate.[11]

Methodology:

- **Reactants:** Diethylene glycol and allyl chloroformate are the main reactants.
- **Base Catalyst/Scavenger:** A base, typically pyridine, is used to neutralize the hydrochloric acid (HCl) byproduct formed during the reaction.[11] This prevents acid-catalyzed degradation of the product.
- **Temperature Control:** The reaction is maintained at a controlled temperature, generally between 20 and 50°C, to optimize the reaction rate while minimizing side reactions.[11]
- **Process:** The hydroxyl groups of diethylene glycol react with allyl chloroformate to form the dicarbonate ester. The base scavenges the HCl generated, driving the reaction to completion.



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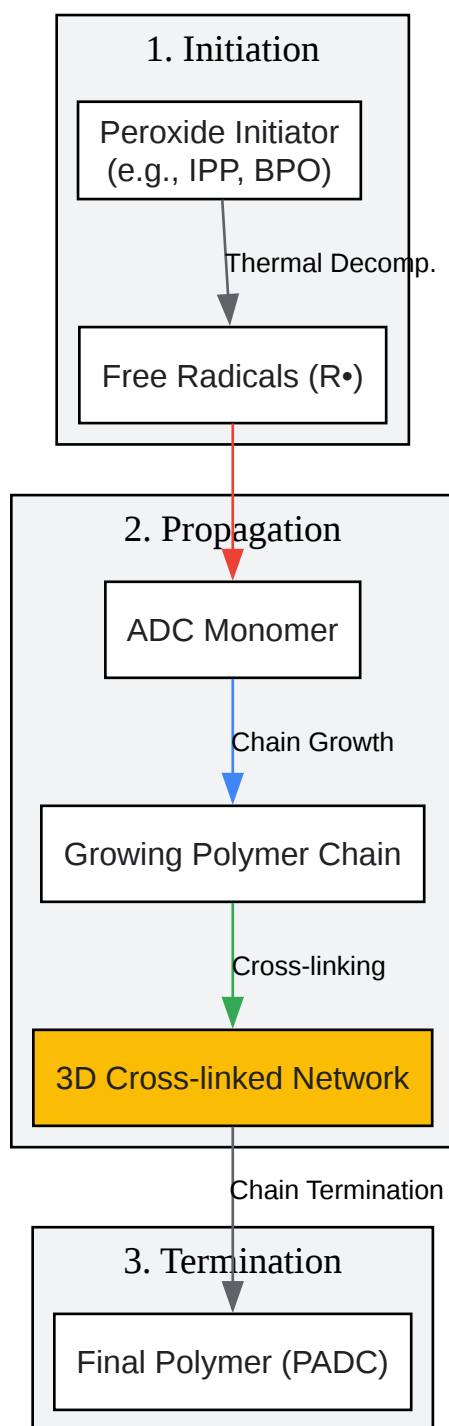
Industrial Synthesis Workflow

Free-Radical Polymerization

The monomer is polymerized into poly(allyl diglycol carbonate) (PADC), a thermoset plastic, through a free-radical mechanism.[11][12] This process is characterized by degradative chain transfer, a feature of allyl monomers, which can lead to lower molecular weights.[12]

Methodology:

- Initiation: The process begins with the thermal decomposition of a peroxide initiator, such as diisopropyl peroxydicarbonate (IPP) or benzoyl peroxide (BPO), to generate free radicals.[\[3\]](#)
[\[11\]](#)[\[13\]](#)
- Propagation: These free radicals attack the double bonds of the monomer's allyl groups, initiating a polymerization chain.[\[11\]](#)[\[13\]](#) The difunctional nature of the monomer allows for extensive cross-linking, forming a rigid three-dimensional network.[\[12\]](#)
- Termination: The polymerization chains are terminated, often through the coupling or disproportionation of two radicals.[\[13\]](#)



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Free-Radical Polymerization Mechanism

UV Photopolymerization

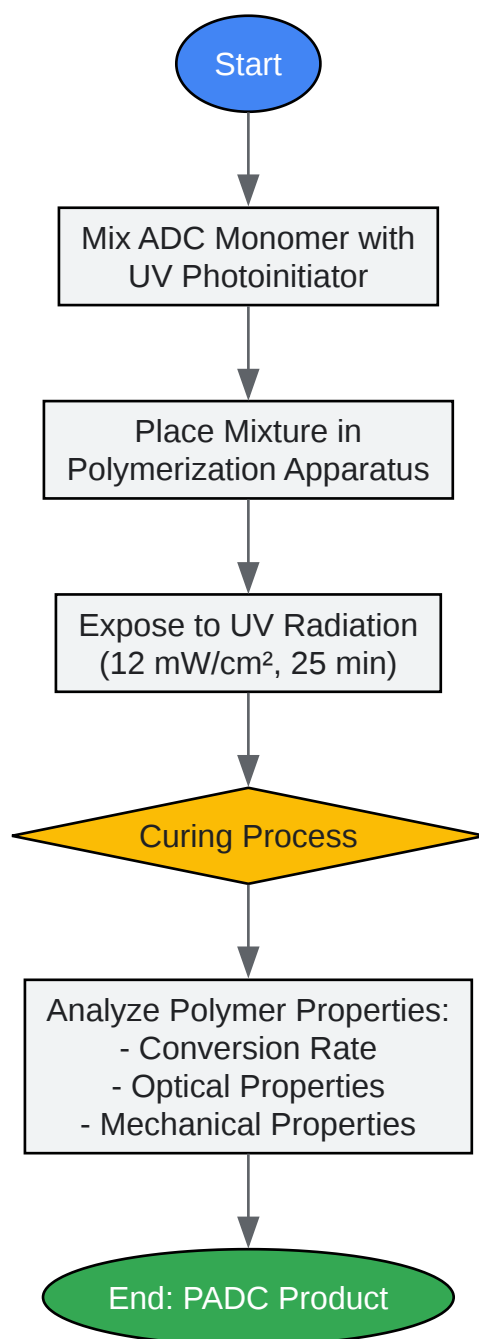
An alternative to thermal polymerization is UV-initiated photopolymerization, which offers higher efficiency and shorter processing times.[\[13\]](#)[\[14\]](#)

Methodology:

- **Formulation:** The ADC monomer is mixed with a UV photoinitiator, such as 2-hydroxy-2-methyl-1-phenyl-1-propanone.[\[13\]](#)[\[14\]](#)
- **UV Curing:** The mixture is exposed to UV radiation of a specific intensity and duration.
- **Analysis:** The resulting polymer is analyzed for properties like double bond conversion rate, optical clarity, and hardness to determine the optimal curing conditions.[\[13\]](#)[\[14\]](#)

Optimized Experimental Conditions:

- **UV Initiator:** 2-hydroxy-2-methyl-1-phenyl-1-propanone (5 parts per hundred of ADC)[\[13\]](#)[\[14\]](#)
- **Irradiation Intensity:** 12 mW/cm²[\[13\]](#)[\[14\]](#)
- **Irradiation Time:** 25 minutes[\[13\]](#)[\[14\]](#)
- **Result:** Achieved a double bond conversion rate of 93.2%.[\[13\]](#)[\[14\]](#)



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UV Photopolymerization Workflow

Applications in Research and Development

While the primary application of **Diallyl 2,2'-oxydiethyl dicarbonate** is the production of high-quality optical lenses and protective screens due to the resulting polymer's clarity and impact resistance, its unique chemical properties are relevant to other fields.^{[1][4]}

- Material Science: It serves as a key monomer for creating thermoset allyl resins.[6][8] Copolymers can be synthesized to tailor material properties for specific applications, such as nuclear track detectors.[13][14][15]
- Pharmaceutical and Drug Development: In the pharmaceutical field, **Diallyl 2,2'-oxydiethyl dicarbonate** has potential applications in the synthesis of pharmaceutical intermediates.[1] Its structure can act as a bridge to connect different molecular fragments, facilitating the creation of biologically active drug molecules.[1] Furthermore, it can be explored for preparing drug carriers and sustained-release agents, which could enhance drug efficacy and reduce side effects.[1] This potential makes it a compound of interest for researchers in drug delivery and formulation.

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References

- 1. wap.guidechem.com [wap.guidechem.com]
- 2. Diallyl diglycol carbonate | C12H18O7 | CID 8879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CR-39 - Wikipedia [en.wikipedia.org]
- 4. nbino.com [nbino.com]
- 5. Diallyl 2,2'-oxydiethyl dicarbonate | 142-22-3 [chemicalbook.com]
- 6. Diallyl 2,2'-oxydiethyl dicarbonate(142-22-3) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. Diallyl diglycol carbonate - Hazardous Agents | Haz-Map [haz-map.com]
- 9. CAS Common Chemistry [commonchemistry.cas.org]
- 10. Cas 142-22-3,Diallyl 2,2'-oxydiethyl dicarbonate | lookchem [lookchem.com]
- 11. Diallyl 2,2'-oxydiethyl dicarbonate | 142-22-3 | Benchchem [benchchem.com]
- 12. nbino.com [nbino.com]

- 13. mdpi.com [mdpi.com]
- 14. Efficient Preparation of Poly(allyl diglycol carbonate) (PADC) Nuclear Track Detectors: UV Photopolymerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Diallyl carbonate - Wikipedia [en.wikipedia.org]
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